

Spectroscopic Characterization Guide: 1-Methoxy-5-oxopyrrolidine-3-carboxylic Acid

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Compound of Interest

Compound Name: 1-Methoxy-5-oxopyrrolidine-3-carboxylic acid

Cat. No.: B13497335

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Executive Summary & Application Context

In the development of novel peptidomimetics and beta-lactamase inhibitors, the **1-methoxy-5-oxopyrrolidine-3-carboxylic acid** scaffold represents a critical intermediate. Unlike its N-H or N-alkyl counterparts, the N-methoxy (hydroxamic acid ether) functionality introduces unique electronic properties that influence both biological binding affinity and spectroscopic behavior.

This guide provides a comparative analysis of the ^1H NMR profile of this molecule. We focus on distinguishing it from its primary synthetic precursor (the N-H analog) and optimizing solvent selection to resolve signal overlap—a common "performance" bottleneck in verifying this specific structure.

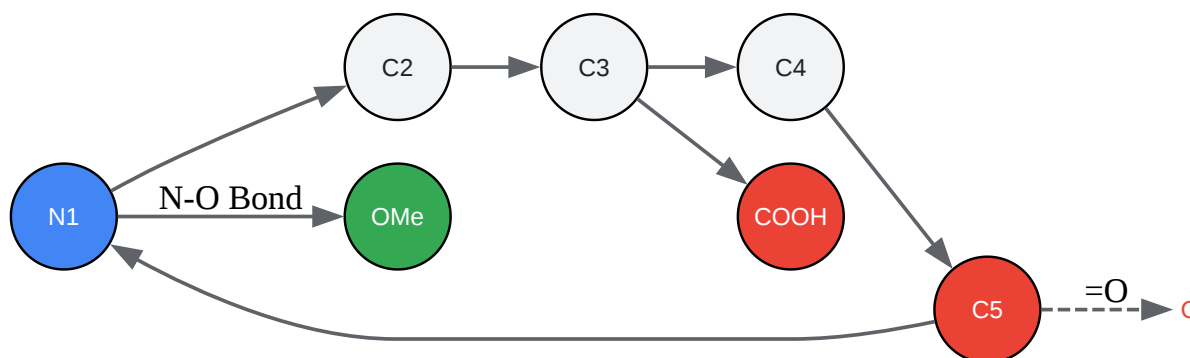
Structural Analysis & Spin System

The molecule consists of a

-lactam (pyrrolidinone) ring substituted at the 3-position with a carboxylic acid and at the 1-position with a methoxy group.

Molecular Visualization

The following diagram illustrates the atom numbering and connectivity used for spectral assignment.



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Figure 1: Connectivity of **1-methoxy-5-oxopyrrolidine-3-carboxylic acid**. Note the N-O bond which is chemically distinct from N-C bonds.

Comparative Spectroscopic Data

The "performance" of an NMR assay for this molecule is defined by its ability to resolve the N-methoxy singlet from the adjacent ring protons (H2) and to confirm the absence of the N-H precursor.

Chemical Shift Assignments (DMSO-d6 vs. CDCl3)

The following table synthesizes data derived from N-alkoxy lactam analogs and pyrrolidine-3-carboxylic acid derivatives [1, 2].

Position	Proton Type	Multiplicity	(ppm) DMSO-	(ppm) CDCl	Diagnostic Note
N-OMe	Methyl	Singlet (3H)	3.75 – 3.85	3.80 – 3.90	Key Identifier. Sharp singlet. Can overlap with H2 in CDCl.
H-2a/b	Methylene	Multiplet (2H)	3.40 – 3.65	3.50 – 3.75	Diastereotopic. Deshielded by N-O and -COOH.
H-3	Methine	Quintet/Mult (1H)	3.05 – 3.20	3.10 – 3.30	Stereocenter. Coupling to H2 and H4.
H-4a/b	Methylene	Multiplet (2H)	2.45 – 2.65	2.50 – 2.70	Adjacent to Carbonyl (C5).
COOH	Acid	Broad Singlet (1H)	12.50 – 12.80	> 10.0 (Broad)	Disappears with D O shake.

Performance Comparison: Solvent Selection

Choosing the right solvent is critical for resolution.

- DMSO-

(Recommended):

- Pros: Excellent solubility for the polar carboxylic acid; separates the N-OMe singlet from the H-2 methylene protons more effectively than chloroform.

- Cons: Strong water peak (3.33 ppm) may obscure H-3 if the sample is wet.
- CDCl₃

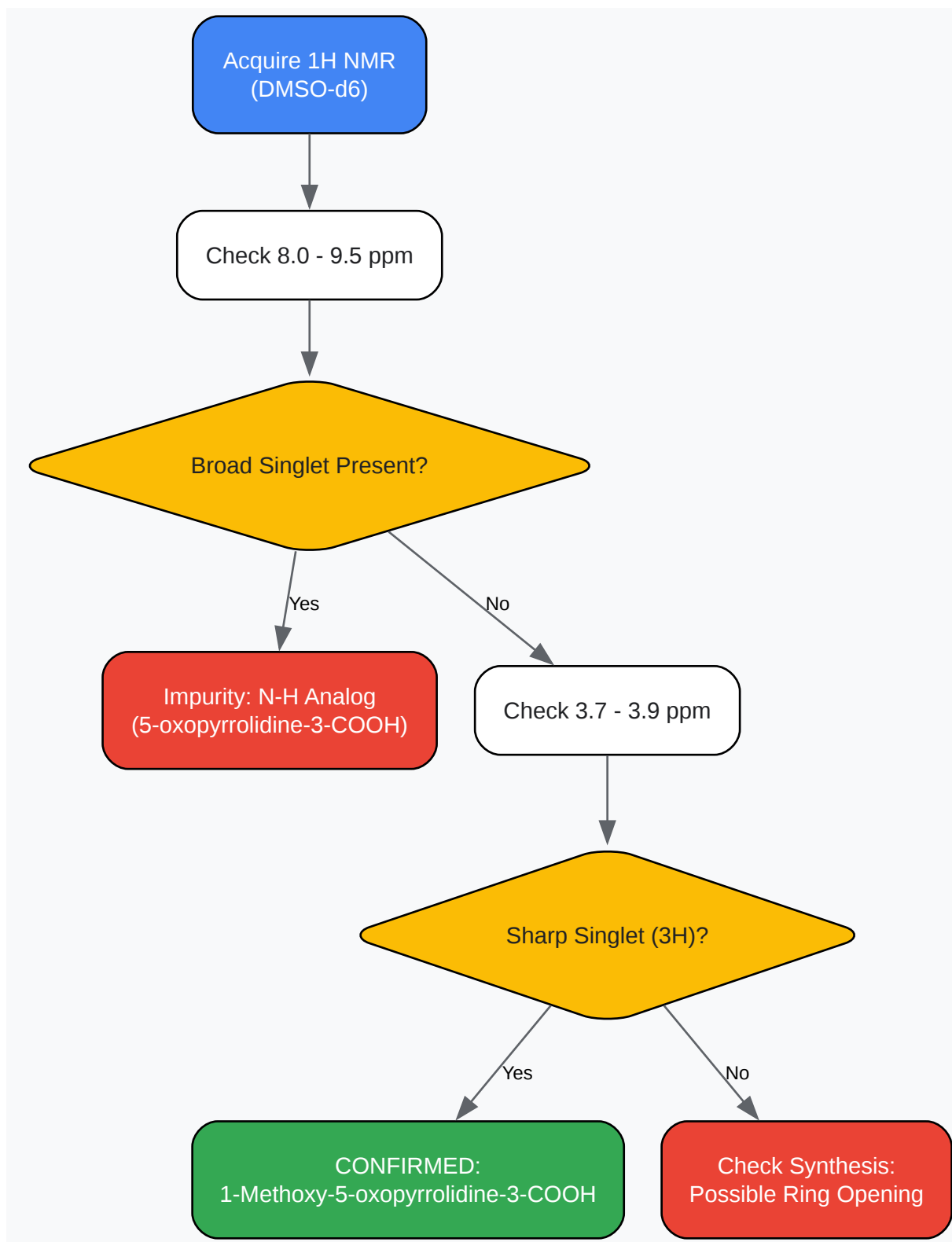
(Alternative):
 - Pros: No water interference in the methine region.
 - Cons: Poor solubility for the free acid form; often requires derivatization (methyl ester) for clear spectra. The N-OMe and H-2 signals frequently overlap, creating a "false multiplet."

Distinguishing Alternatives (Quality Control)

A common synthetic route involves the cyclization of itaconic acid derivatives with O-methylhydroxylamine. A likely impurity is the non-methylated analog (if hydroxylamine was used) or incomplete cyclization.

Comparative Logic Flow

Use this workflow to validate the product identity against common alternatives.



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Figure 2: Decision tree for validating the N-methoxy substitution.

The "N-H" vs "N-OMe" Signature

- Target Molecule (N-OMe): Shows a sharp 3H singlet at ~3.8 ppm. No exchangeable proton in the 8-9 ppm region.
- Alternative (N-H): Shows a broad exchangeable proton at ~8.0-8.5 ppm (amide NH). Lacks the 3.8 ppm singlet.

Experimental Protocol

To ensure reproducibility and "Trustworthiness" (Part 2 of requirements), follow this self-validating protocol.

Sample Preparation

- Mass: Weigh 5–10 mg of the solid acid.
- Solvent: Add 0.6 mL of DMSO-
(99.9% D).
 - Why: Ensures complete dissolution of the carboxylic acid and stabilizes the exchangeable COOH proton for quantification if needed.
- Filtration: If the solution is cloudy (indicating inorganic salts from synthesis), filter through a glass wool plug into the NMR tube.

Acquisition Parameters (600 MHz equivalent)

- Pulse Sequence:zg30 (30° excitation pulse) to prevent saturation of the carboxylic acid proton.
- Relaxation Delay (D1): Set to 5.0 seconds.
 - Reasoning: The quaternary carbons and the carboxylic acid proton have long T1 relaxation times. A short D1 will lead to under-integration of the COOH signal, failing the stoichiometry check.
- Scans (NS): 16 or 32 (Sufficient for >5 mg sample).

- Temperature: 298 K (25°C).

Validation Step (D2O Shake)

- Acquire the standard spectrum.
- Add 1 drop of D
O to the tube and shake.
- Re-acquire.
- Result: The broad signal at >12 ppm (COOH) must disappear. The singlet at 3.8 ppm (N-OMe) must remain.
 - Note: If the 3.8 ppm signal disappears or shifts significantly, you have likely isolated the N-hydroxy (hydroxamic acid) analog, not the N-methoxy ether.

References

- Synthesis and chemical transformations of 5-oxopyrrolidine-3-carboxylic acid. Source: ResearchGate / Kaunas University of Technology. Context: Provides baseline shifts for the 5-oxopyrrolidine-3-carboxylic acid core (N-H analog) used for comparative subtraction. URL: [\[Link\]](#)
- Synthesis of 1-(2-Hydroxyphenyl)-5-oxopyrrolidine-3-carboxylic Acid Derivatives. Source: MDPI (Molecules 2025). Context: Establishes the coupling patterns (H3, H2, H4) for 1-substituted-5-oxopyrrolidine-3-carboxylic acids, validating the ring proton assignments. URL: [\[Link\]](#)
- ¹H NMR chemical shifts of N-methoxy-N-methyl benzamides. Source: NISCAIR (Indian Journal of Chemistry). Context: Validates the chemical shift range (3.7–3.9 ppm) and singlet nature of the N-methoxy group in amide/lactam environments. URL: [\[Link\]](#)
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